

experimental setup for high-pressure ethane hydrate formation

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Compound of Interest

Compound Name: Ethane hydrate

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Application Note: High-Pressure Ethane Hydrate Formation

Introduction

Ethane hydrates are crystalline, ice-like compounds in which ethane molecules are trapped within a lattice of water molecules. Their formation and dissociation are of significant interest in the fields of flow assurance in oil and gas pipelines, natural gas storage and transportation, and climate science. Understanding the kinetics and thermodynamics of **ethane hydrate** formation under high-pressure conditions is crucial for developing effective prevention or promotion strategies. This application note provides a detailed overview of a typical experimental setup and protocol for studying the formation of **ethane hydrate** under high-pressure conditions in a laboratory setting.

Experimental Apparatus

A variety of experimental setups can be used for high-pressure gas hydrate studies, including rocking cells, high-pressure autoclaves, and microfluidic devices.^{[1][2]} A common and versatile apparatus is a high-pressure stirred tank reactor, which allows for precise control and monitoring of experimental parameters.

Core Components of a High-Pressure Reactor Setup:

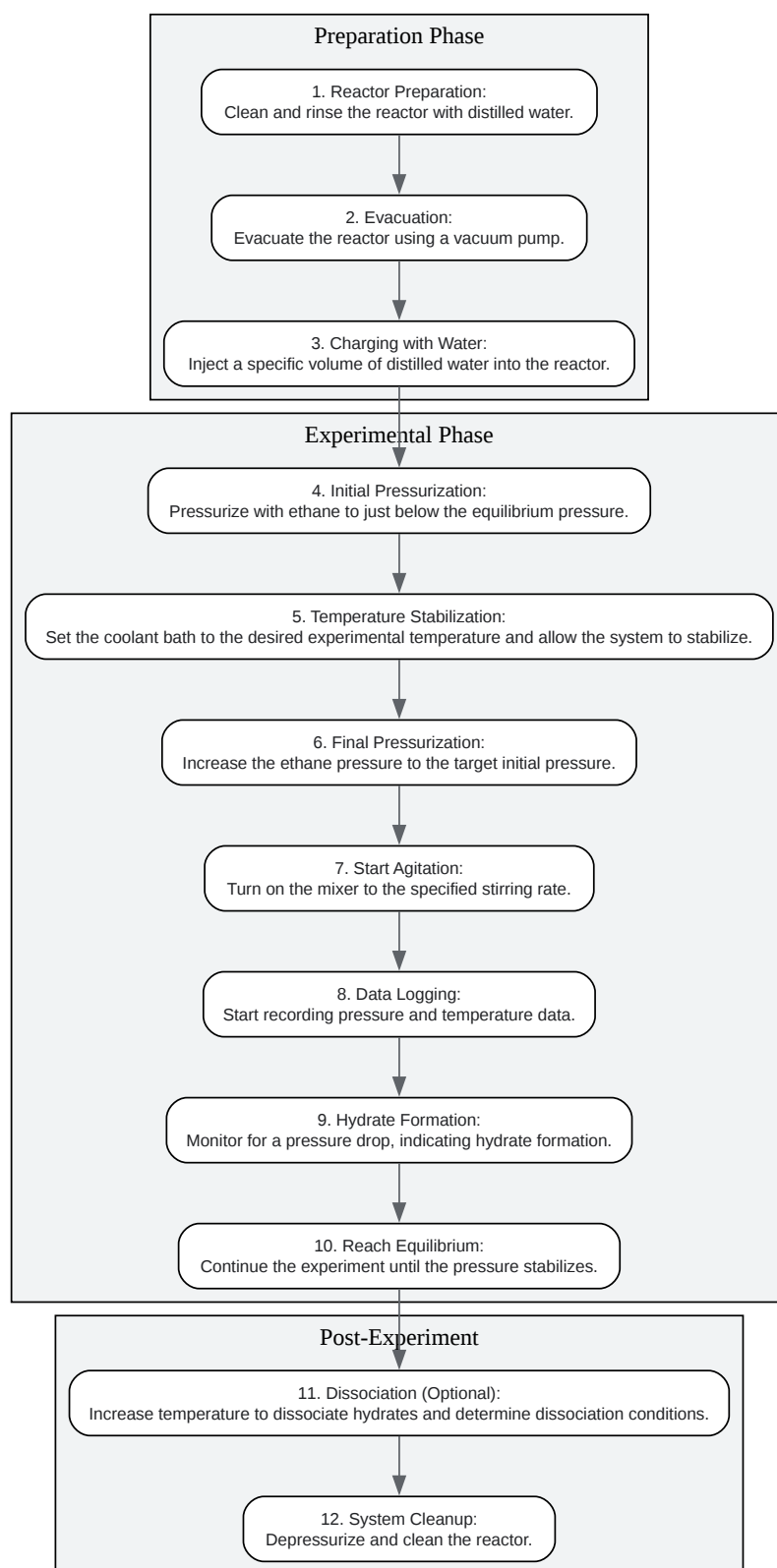
- **High-Pressure Vessel:** Typically a cylindrical reactor made of stainless steel (e.g., SS316) or other high-strength materials like PEEK, capable of withstanding pressures up to and exceeding 10 MPa.[3][4] The vessel may feature sapphire or viewing windows to allow for visual observation of the hydrate formation process.[5][6]
- **Temperature Control System:** A jacketed vessel connected to a circulating coolant bath (e.g., a mixture of water and ethylene glycol) is used to accurately control the temperature of the reactor.[4] The system should be capable of achieving and maintaining temperatures in the range of 253 K to 473 K.[5][6]
- **Agitation System:** A magnetic stirrer or a mechanical mixer with multiple blades is employed to ensure proper mixing of the gas and liquid phases, which is crucial for studying the kinetics of hydrate formation.[4] Stirring rates can be controlled and varied to investigate their effect on the formation process.[7][8]
- **Gas Injection System:** A high-pressure gas cylinder containing pure ethane (typically with a purity of 99.9% or higher) is connected to the reactor via a series of valves and tubing.[4] A gas pump or booster may be used to achieve the desired initial pressure in the reactor.[9]
- **Data Acquisition System:** The reactor is equipped with high-precision pressure transmitters and temperature sensors (e.g., 100-Ω platinum resistance thermometers) to continuously monitor the conditions inside the vessel.[3][4][10] These sensors are connected to a data acquisition system that records the pressure and temperature data over time.[7]
- **Safety Features:** Given the high pressures involved, the setup must include safety features such as pressure relief valves and rupture discs.

Data Presentation: Ethane Hydrate Formation Conditions

The formation of **ethane hydrate** is highly dependent on pressure and temperature. The following table summarizes experimental data for **ethane hydrate** formation under various conditions, as reported in the literature.

Temperature (K)	Initial Pressure (MPa)	Stirring Rate (rpm)	Notes	Reference
270 - 280	0.883 - 1.667	-	Batch type reactor	[8]
274 - 282	0.6 - 2.6	-	Semi-batch stirred tank reactor	[11]
275.2	1.56 - 2.46	800	Investigation of initial pressure effects	[4][7]
277.2	1.56 - 2.46	800	Investigation of initial pressure effects	[4]
279.2	1.56 - 2.46	800	Investigation of initial pressure effects	[4]
273.15 - 282.15	-	-	Fifteen different tests at three pressure levels for each temperature	[10]
275.2 - 282.1	-	-	Measurement of hydrate dissociation points	[12]

Experimental Workflow Diagram



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Caption: Experimental workflow for high-pressure **ethane hydrate** formation.

Detailed Experimental Protocol

This protocol outlines the steps for conducting a typical high-pressure **ethane hydrate** formation experiment in a stirred tank reactor.

1. Reactor Preparation: 1.1. Thoroughly clean the high-pressure reactor vessel and all associated components. 1.2. Rinse the reactor multiple times with double-distilled water to remove any impurities.^[4] 1.3. Assemble the reactor, ensuring all seals and fittings are secure to prevent leaks under high pressure.
2. System Evacuation and Leak Test: 2.1. Connect a vacuum pump to the reactor and evacuate the system to remove any residual air.^[4] 2.2. Close the valve to the vacuum pump and monitor the reactor pressure for a period of time to ensure there are no leaks.
3. Charging the Reactor: 3.1. Inject a predetermined volume of degassed, double-distilled water into the reactor.^[4] The amount of water will depend on the specific experimental goals. 3.2. Purge the gas lines with high-purity ethane gas.
4. Pressurization and Temperature Stabilization: 4.1. Pressurize the reactor with ethane gas to a pressure slightly below the expected hydrate formation equilibrium pressure at the desired temperature.^[4] 4.2. Set the temperature of the circulating coolant bath to the target experimental temperature and allow the reactor to reach thermal equilibrium.^[4] 4.3. Once the temperature has stabilized, increase the pressure of the ethane gas to the desired initial experimental pressure.^[4]
5. Initiation of Hydrate Formation and Data Collection: 5.1. Turn on the magnetic stirrer or mechanical mixer to the desired agitation speed.^[4] 5.2. Begin recording the temperature and pressure inside the reactor using the data acquisition system.^[4] 5.3. The onset of hydrate formation is typically indicated by a noticeable drop in the reactor pressure as ethane gas is consumed to form the solid hydrate phase.^[12]
6. Reaching Equilibrium: 6.1. Continue the experiment, maintaining a constant temperature, until the pressure inside the reactor stabilizes, indicating that the hydrate formation has reached equilibrium or has ceased.^[4]
7. Post-Experiment Procedures: 7.1. (Optional) Hydrate Dissociation: To determine the hydrate dissociation conditions, slowly increase the temperature of the reactor in a stepwise manner

while recording the pressure.[12] The dissociation point is identified by a sharp increase in pressure as the hydrates decompose and release the guest gas.[12] 7.2. After the experiment is complete, safely vent the pressure from the reactor. 7.3. Disassemble and clean the reactor for subsequent experiments.

Conclusion

This application note provides a comprehensive guide for researchers and scientists interested in studying the formation of **ethane hydrate** under high-pressure conditions. The described experimental setup, data, and protocol offer a solid foundation for conducting reproducible and accurate experiments. By carefully controlling and monitoring the experimental parameters, valuable insights into the kinetics and thermodynamics of **ethane hydrate** formation can be obtained, which is essential for various industrial and scientific applications.

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